

In-Depth Technical Guide to 4-Fluoro-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxybenzonitrile

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This technical guide provides a comprehensive overview of 4-Fluoro-3-methoxybenzonitrile, a key chemical intermediate for researchers, scientists, and professionals in drug development and materials science. This document details its chemical identity, physicochemical properties, synthesis, and applications, presenting data in a clear and accessible format.

Chemical Identity and Nomenclature

The compound, often ambiguously referred to as 3-Cyano-4-fluoroanisole, is most accurately identified by its IUPAC name, 4-Fluoro-3-methoxybenzonitrile. Its unique structure, featuring a nitrile group, a fluorine atom, and a methoxy group on a benzene ring, makes it a versatile precursor in organic synthesis.

Alternative Names and Synonyms:

- 3-methoxy-4-fluorobenzonitrile
- 4-fluoro-3-methoxy benzonitrile
- 4-fluoro-3-methoxy-benzonitrile
- Benzonitrile, 4-fluoro-3-methoxy-
- 4-fluoro-3-methoxybenzenecarbonitrile

The structural representation of 4-Fluoro-3-methoxybenzonitrile is illustrated in the following diagram:

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